A Comparative Guide to the Analytical Characterization of 3-(2-Propynyloxy)benzoic Acid

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Compound of Interest

Compound Name:	*Benzoic acid, 3-(2-propynyloxy)-*
CAS No.:	*85607-73-4*
Cat. No.:	*B3057832*

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In the landscape of pharmaceutical research and development, the precise characterization of novel chemical entities is paramount. This guide provides an in-depth comparison of analytical techniques for the comprehensive characterization of 3-(2-Propynyloxy)benzoic acid, a molecule of interest for its potential applications in medicinal chemistry and materials science. As a Senior Application Scientist, my objective is to offer not just protocols, but a strategic understanding of why certain analytical choices are made and how to interpret the resulting data with confidence.

The Structural Significance of 3-(2-Propynyloxy)benzoic Acid

3-(2-Propynyloxy)benzoic acid incorporates three key functional groups: a carboxylic acid, a benzene ring, and a propargyl ether. Each of these moieties presents distinct chemical properties that can be elucidated by a combination of analytical techniques. The carboxylic acid

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group is a key site for potential salt formation or derivatization, the aromatic ring provides a rigid scaffold, and the terminal alkyne of the propargyl group is a versatile handle for "click" chemistry and further functionalization. A thorough analytical characterization is therefore essential to confirm the structure, assess purity, and predict the reactivity of this compound.

A Multi-faceted Approach to Characterization

No single analytical technique can provide a complete picture of a molecule's identity and purity. A synergistic approach, employing a suite of orthogonal techniques, is the most robust strategy. This guide will focus on the most powerful and commonly employed methods for the characterization of small organic molecules like 3-(2-Propynyloxy)benzoic acid:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: For unambiguous structural elucidation.
- Infrared (IR) Spectroscopy: For the identification of key functional groups.
- Mass Spectrometry (MS): For the determination of molecular weight and elemental composition.
- High-Performance Liquid Chromatography (HPLC): For purity assessment and quantification.

The following sections will delve into the theoretical underpinnings and practical application of each of these techniques, complete with detailed experimental protocols and expected data for 3-(2-Propynyloxy)benzoic acid.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Gold Standard for Structure Elucidation

NMR spectroscopy is arguably the most powerful tool for determining the precise structure of an organic molecule in solution. It provides detailed information about the chemical environment, connectivity, and spatial arrangement of atoms. For 3-(2-Propynyloxy)benzoic acid, both ^{1}H and ^{13}C NMR are indispensable.

^{1}H NMR Spectroscopy

Proton NMR provides information on the number of different types of protons and their neighboring protons.

Expected ^{1}H NMR Spectrum of 3-(2-Propynyloxy)benzoic Acid:

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Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment	Rationale
~10-13	Singlet (broad)	1H	-COOH	The acidic proton of the carboxylic acid is typically a broad singlet and highly deshielded.
~7.8-8.0	Doublet or Multiplet	1H	Ar-H	Aromatic proton ortho to the carboxylic acid group.
~7.6-7.7	Singlet or Multiplet	1H	Ar-H	Aromatic proton ortho to the ether linkage.
~7.4-7.5	Triplet	1H	Ar-H	Aromatic proton para to the carboxylic acid group.
~7.2-7.3	Doublet or Multiplet	1H	Ar-H	Aromatic proton para to the ether linkage.
~4.8	Doublet	2H	-O-CH_2-	Methylene protons of the propargyl group, coupled to the acetylenic proton.
~2.5	Triplet	1H	-C≡C-H	Acetylenic proton, coupled to the methylene protons.

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Experimental Protocol: ^{1}H NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of 3-(2-Propynyloxy)benzoic acid in approximately 0.7 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in an NMR tube. The choice of solvent is critical; for carboxylic acids, DMSO-d_6 is often preferred as it can help in observing the exchangeable carboxylic acid proton.[1]
- Instrumentation: Use a 400 MHz or higher field NMR spectrometer.
- Data Acquisition:
  - Acquire a standard one-dimensional ^{1}H NMR spectrum.
  - Set the spectral width to cover the range of expected chemical shifts (e.g., 0-15 ppm).
  - Use a sufficient number of scans to achieve a good signal-to-noise ratio (typically 16 or 32 scans).
  - Integrate the peaks to determine the relative number of protons.
- Data Processing:
  - Apply a Fourier transform to the acquired free induction decay (FID).
  - Phase the spectrum to obtain pure absorption peaks.
  - Reference the spectrum to the residual solvent peak or an internal standard (e.g., TMS at 0 ppm).

^{13}C NMR Spectroscopy

Carbon-13 NMR provides information on the number of different types of carbon atoms in the molecule.

Expected ^{13}C NMR Spectrum of 3-(2-Propynyloxy)benzoic Acid:

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Chemical Shift (δ) ppm	Assignment	Rationale
~167	-COOH	The carbonyl carbon of the carboxylic acid is highly deshielded.[2][3]
~158	Ar-C-O	The aromatic carbon attached to the ether oxygen is deshielded.
~132	Ar-C-COOH	The aromatic carbon attached to the carboxylic acid group.[2][3]
~130	Ar-CH	Aromatic methine carbon.
~123	Ar-CH	Aromatic methine carbon.
~122	Ar-CH	Aromatic methine carbon.
~116	Ar-CH	Aromatic methine carbon.
~78	-C≡C-H	The sp-hybridized carbon of the alkyne attached to the proton.
~77	-C≡C-H	The sp-hybridized carbon of the alkyne attached to the methylene group.
~56	-O-CH_2-	The methylene carbon of the propargyl group.

Experimental Protocol: ^{13}C NMR Spectroscopy

- Sample Preparation: Use the same sample prepared for ^{1}H NMR spectroscopy. A higher concentration (20-50 mg) may be required for a better signal-to-noise ratio in a shorter acquisition time.
- Instrumentation: Use a 400 MHz or higher field NMR spectrometer.

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- Data Acquisition:
  - Acquire a standard one-dimensional ^{13}C NMR spectrum with proton decoupling.
  - Set the spectral width to cover the range of expected chemical shifts (e.g., 0-200 ppm).
  - Use a sufficient number of scans (typically several hundred to thousands) due to the low natural abundance of ^{13}C.
- Data Processing:
  - Apply a Fourier transform to the FID.
  - Phase the spectrum.
  - Reference the spectrum to the deuterated solvent peak.

Infrared (IR) Spectroscopy: A Fingerprint of Functional Groups

IR spectroscopy is a rapid and non-destructive technique that provides information about the functional groups present in a molecule. Each functional group absorbs infrared radiation at a characteristic frequency.

Expected IR Absorption Bands for 3-(2-Propynyloxy)benzoic Acid:

Wavenumber (cm^{-1})	Functional Group	Vibration
~3300 (sharp)	Alkyne C-H	Stretch
~3300-2500 (broad)	Carboxylic acid O-H	Stretch[4]
~2120 (weak)	Alkyne C≡C	Stretch
~1700-1680	Carboxylic acid C=O	Stretch[4]
~1600, ~1470	Aromatic C=C	Stretch
~1300-1200	C-O	Stretch

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Experimental Protocol: Fourier Transform Infrared (FTIR) Spectroscopy

- Sample Preparation:
  - Solid Sample (KBr Pellet): Mix a small amount of the solid sample (1-2 mg) with about 100-200 mg of dry potassium bromide (KBr). Grind the mixture to a fine powder and press it into a transparent pellet using a hydraulic press.
  - Attenuated Total Reflectance (ATR): Place a small amount of the solid sample directly on the ATR crystal.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
  - Acquire a background spectrum of the empty sample compartment or the clean ATR crystal.
  - Place the sample in the spectrometer and acquire the sample spectrum.
  - The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.
- Data Analysis:
  - Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Mass Spectrometry (MS): Unveiling the Molecular Weight and Formula

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It provides information about the molecular weight and can help in determining the elemental composition of a compound.

Expected Mass Spectrum of 3-(2-Propynyloxy)benzoic Acid:

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- Molecular Ion Peak (M^+): The expected exact mass of $C_{10}H_8O_3$ is 176.0473 g/mol .[5][6] In a high-resolution mass spectrum (HRMS), observing a peak at or very close to this value would confirm the molecular formula.
- Fragmentation Pattern: The molecule can fragment in predictable ways upon ionization. Key expected fragments include:
  - $[M - OH]^+$: Loss of a hydroxyl radical (m/z ~159).
  - $[M - COOH]^+$: Loss of the carboxylic acid group (m/z ~131).
  - $[C_6H_5O]^+$: A fragment corresponding to a phenoxy cation (m/z ~93).
  - $[C_3H_3]^+$: A fragment corresponding to the propargyl cation (m/z ~39).

Experimental Protocol: Mass Spectrometry

- Sample Preparation: Dissolve a small amount of the sample (typically <1 mg/mL) in a suitable solvent such as methanol or acetonitrile.
- Instrumentation: A mass spectrometer equipped with an appropriate ionization source, such as Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI), coupled to a mass analyzer (e.g., Time-of-Flight (TOF), Quadrupole, or Orbitrap).
- Data Acquisition:
  - Introduce the sample into the ion source.
  - Acquire the mass spectrum in either positive or negative ion mode. For a carboxylic acid, negative ion mode ($[M-H]^-$) is often very effective.
  - For structural information, tandem mass spectrometry (MS/MS) can be performed to fragment the molecular ion and analyze the resulting daughter ions.
- Data Analysis:
  - Identify the molecular ion peak and compare its m/z value with the calculated molecular weight.

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- Analyze the fragmentation pattern to gain further structural confirmation.

High-Performance Liquid Chromatography (HPLC): The Gatekeeper of Purity

HPLC is a cornerstone technique for separating, identifying, and quantifying components in a mixture. For a new chemical entity, HPLC is crucial for determining its purity and identifying any potential impurities.

A Comparison of HPLC Methods for Purity Analysis:

Parameter	Method 1: Isocratic Elution	Method 2: Gradient Elution
Stationary Phase	C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm)	C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm)
Mobile Phase	Acetonitrile:Water with 0.1% Formic Acid (e.g., 60:40 v/v)	A: Water with 0.1% Formic AcidB: Acetonitrile with 0.1% Formic Acid
Elution Profile	Constant mobile phase composition.	Mobile phase composition changes over time (e.g., 30% B to 95% B in 15 min).
Flow Rate	1.0 mL/min	1.0 mL/min
Detection	UV at 254 nm	UV at 254 nm
Advantages	Simple, robust, good for known impurities.	Better resolution of complex mixtures and impurities with a wide range of polarities.
Disadvantages	May not resolve all impurities, especially those with very different polarities.	More complex method development.

Experimental Protocol: HPLC Purity Analysis

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- Sample Preparation: Prepare a stock solution of 3-(2-Propynyloxy)benzoic acid in a suitable solvent (e.g., acetonitrile or methanol) at a concentration of approximately 1 mg/mL. Dilute this stock solution with the mobile phase to a working concentration of about 0.1 mg/mL.
- Instrumentation: An HPLC system equipped with a pump, autosampler, column oven, and a UV detector.
- Method Development and Execution:
  - Equilibrate the column with the initial mobile phase conditions until a stable baseline is achieved.
  - Inject a blank (mobile phase) to ensure there are no system peaks.
  - Inject the sample solution.
- Data Analysis:
  - Integrate the area of all peaks in the chromatogram.
  - Calculate the purity of the main peak as a percentage of the total peak area.

Visualizing the Workflow

A logical workflow ensures a comprehensive and efficient characterization process.

Caption: A typical workflow for the synthesis and analytical characterization of a new chemical entity.

Data Summary and Comparison

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Analytical Technique	Information Obtained	Strengths	Limitations
^{1}H NMR Spectroscopy	Proton environment, connectivity, and relative numbers.	Provides detailed structural information.	Requires soluble samples, can have complex spectra.
^{13}C NMR Spectroscopy	Number and type of carbon atoms.	Unambiguous carbon skeleton information.	Low sensitivity, longer acquisition times.
IR Spectroscopy	Presence of key functional groups.	Fast, non-destructive, good for qualitative analysis.	Does not provide detailed structural connectivity.
Mass Spectrometry	Molecular weight and elemental composition.	High sensitivity, provides molecular formula.	Can be destructive, fragmentation can be complex.
HPLC	Purity, number of components, and quantification.	High resolution, quantitative, and robust.	Requires method development, does not provide structural information on its own.

Conclusion

The comprehensive characterization of 3-(2-Propynyloxy)benzoic acid necessitates a multi-technique approach. NMR spectroscopy provides the definitive structural elucidation, while IR spectroscopy offers rapid confirmation of key functional groups. Mass spectrometry is essential for confirming the molecular weight and formula, and HPLC is the workhorse for assessing purity. By integrating the data from these complementary techniques, researchers can establish the identity, structure, and purity of this compound with a high degree of confidence, which is a critical step in any drug discovery and development pipeline.

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